

Application Notes and Protocols: Cobalt Stearate as a Drier in Oil-Based Coatings

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Compound of Interest

Compound Name: Cobalt stearate

Cat. No.: B080973

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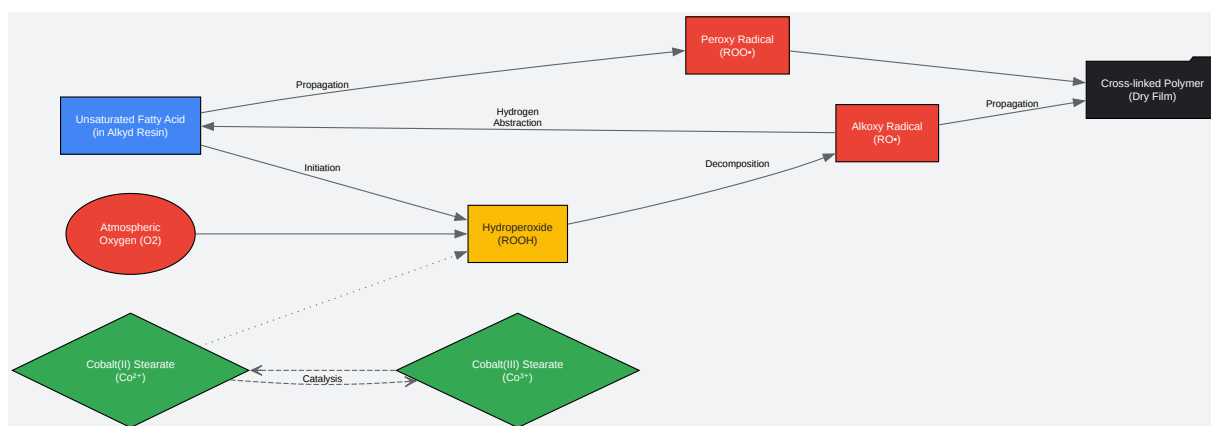
These application notes provide a comprehensive overview of the use of **cobalt stearate** as a primary drier in oil-based coatings. This document details the mechanism of action, formulation guidelines, and experimental protocols for performance evaluation, and includes relevant safety information.

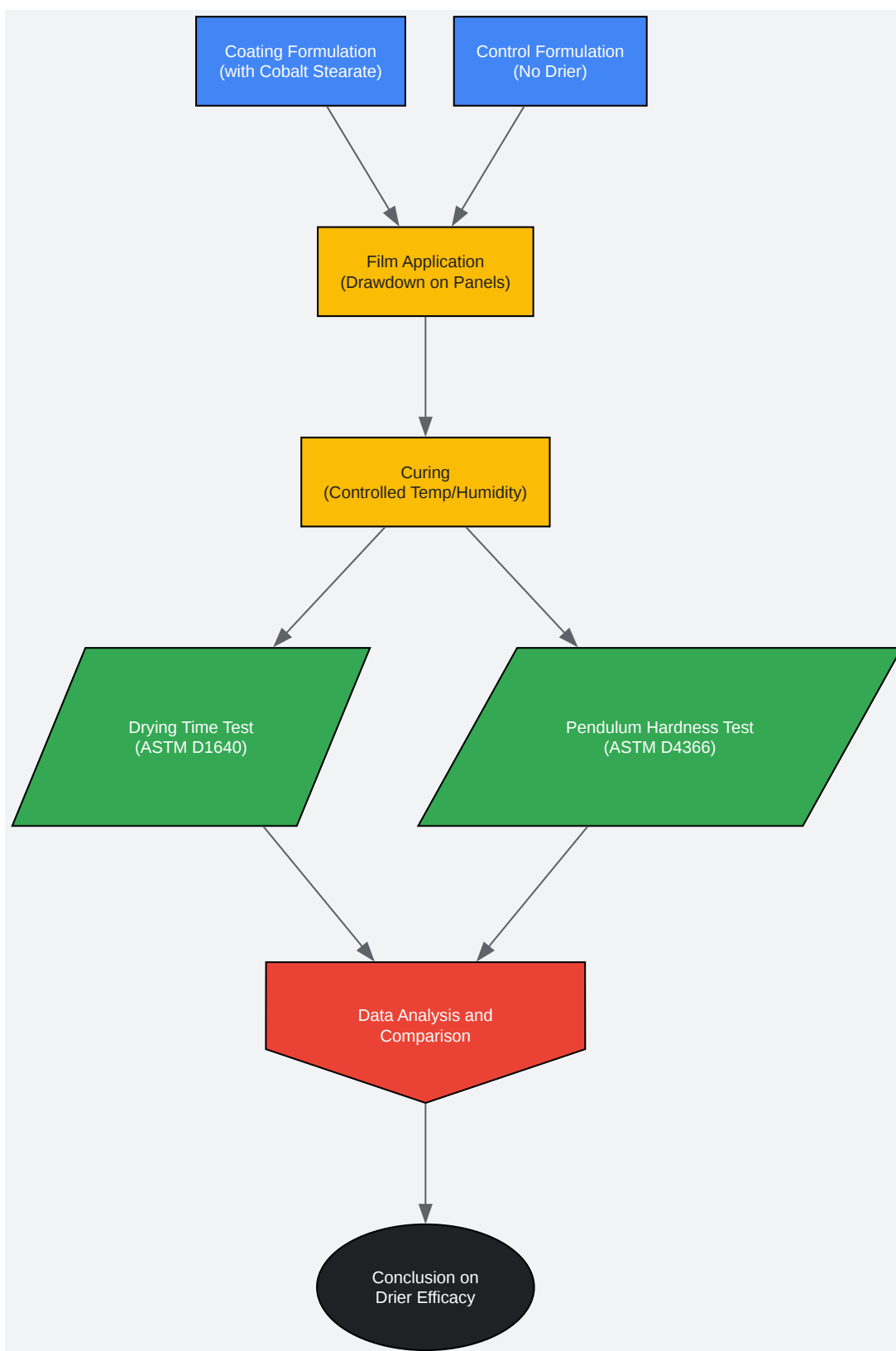
Introduction

Cobalt stearate is a metal carboxylate that functions as a highly effective catalyst for the oxidative curing of drying oils and alkyd resins in coatings.[1][2] As a primary, or surface drier, it promotes rapid drying at the air-coating interface.[1] This catalytic activity accelerates the transformation of the liquid paint film into a solid, durable state.[1][3] However, to ensure uniform curing throughout the film and to prevent surface defects like wrinkling, **cobalt stearate** is typically used in combination with secondary (through) and auxiliary driers.[1][4]

Mechanism of Action: Autoxidative Curing

The drying of oil-based coatings is an autoxidation process involving a free-radical chain reaction. **Cobalt stearate** catalyzes this process by facilitating the decomposition of hydroperoxides, which are naturally formed from the unsaturated fatty acid chains of the binder in the presence of atmospheric oxygen. This leads to the generation of free radicals that initiate and propagate the cross-linking of the polymer chains, resulting in a hardened film.[5]





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